

A Technical Guide to 5-Fluoro-2-nitrobenzaldehyde for Researchers

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Compound of Interest

Compound Name: 5-Fluoro-2-nitrobenzaldehyde

Cat. No.: B184836

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the procurement and application of **5-Fluoro-2-nitrobenzaldehyde** (CAS No. 395-81-3), a key building block in synthetic organic chemistry and pharmaceutical research. Its unique structure, featuring both a nitro and a fluorine substituent on an aromatic aldehyde, makes it a versatile reagent for creating complex molecules with enhanced biological activity.^[1] This document outlines commercial sources, key chemical data, and a representative experimental protocol for its use.

Commercial Sourcing and Availability

Identifying a reliable supplier is crucial for ensuring the quality and consistency of starting materials in research and development. **5-Fluoro-2-nitrobenzaldehyde** is available from a range of commercial suppliers, each offering various grades and quantities. When selecting a supplier, purity, available quantities, and lead times are critical factors to consider.^[2]

Below is a summary of prominent commercial suppliers and their publicly available data for **5-Fluoro-2-nitrobenzaldehyde**.

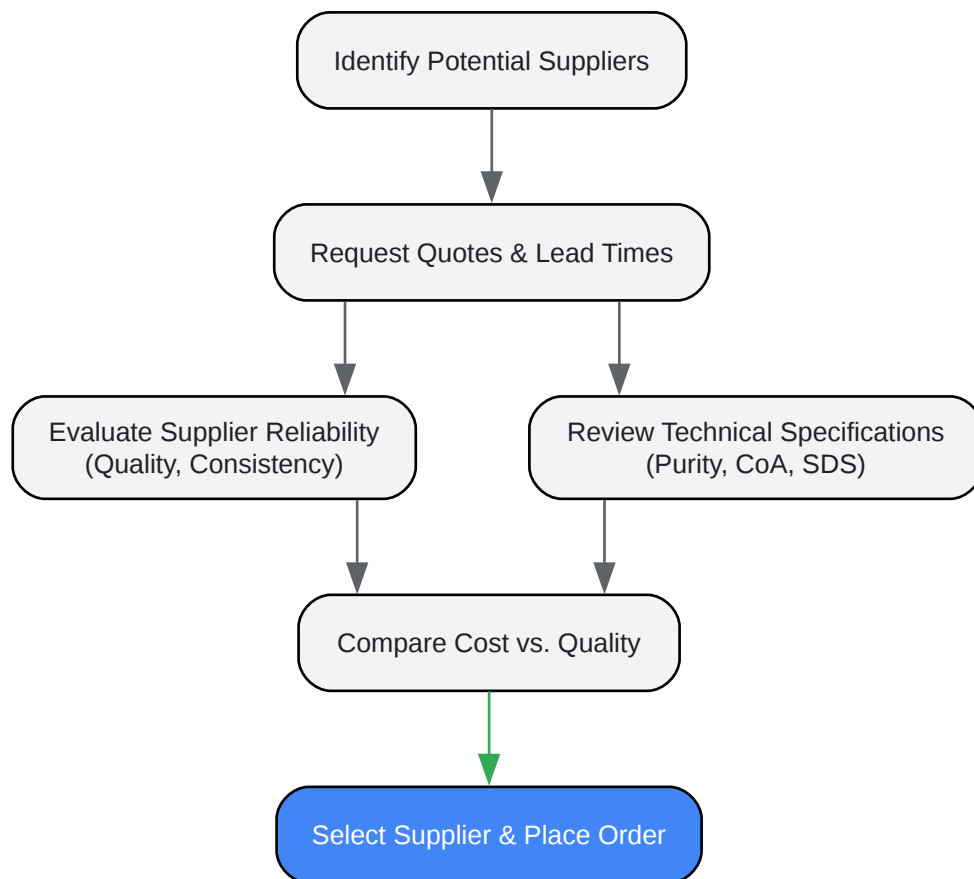
Supplier	Purity Specification	Available Quantities	CAS Number	Molecular Formula	Molecular Weight	Additional Notes
Thermo Scientific Chemicals	98%	5 g	395-81-3	C ₇ H ₄ FNO ₃	169.11	Formerly part of the Alfa Aesar portfolio.[3]
Chem-Impex	≥ 98% (GC)	Not specified	395-81-3	C ₇ H ₄ FNO ₃	169.11	Described as a white to light red to green powder.[1]
TCI America	Not specified	5 g, 25 g	395-81-3	C ₇ H ₄ FNO ₃	169.11	For professional research and industrial use only.[4][5]
DC Fine Chemicals	Superior	Not specified	395-81-3	C ₇ H ₄ FNO ₃	169.11	Product code: 106090.[6]
NINGBO INNO PHARMCHEM	≥99.0%	Not specified	395-81-3	C ₇ H ₄ FNO ₃	169.11	A key supplier based in China.[2][7]
ChemicalBook	99.3%	Not specified	395-81-3	C ₇ H ₄ FNO ₃	169.11	Lists multiple suppliers, primarily from China.[7]

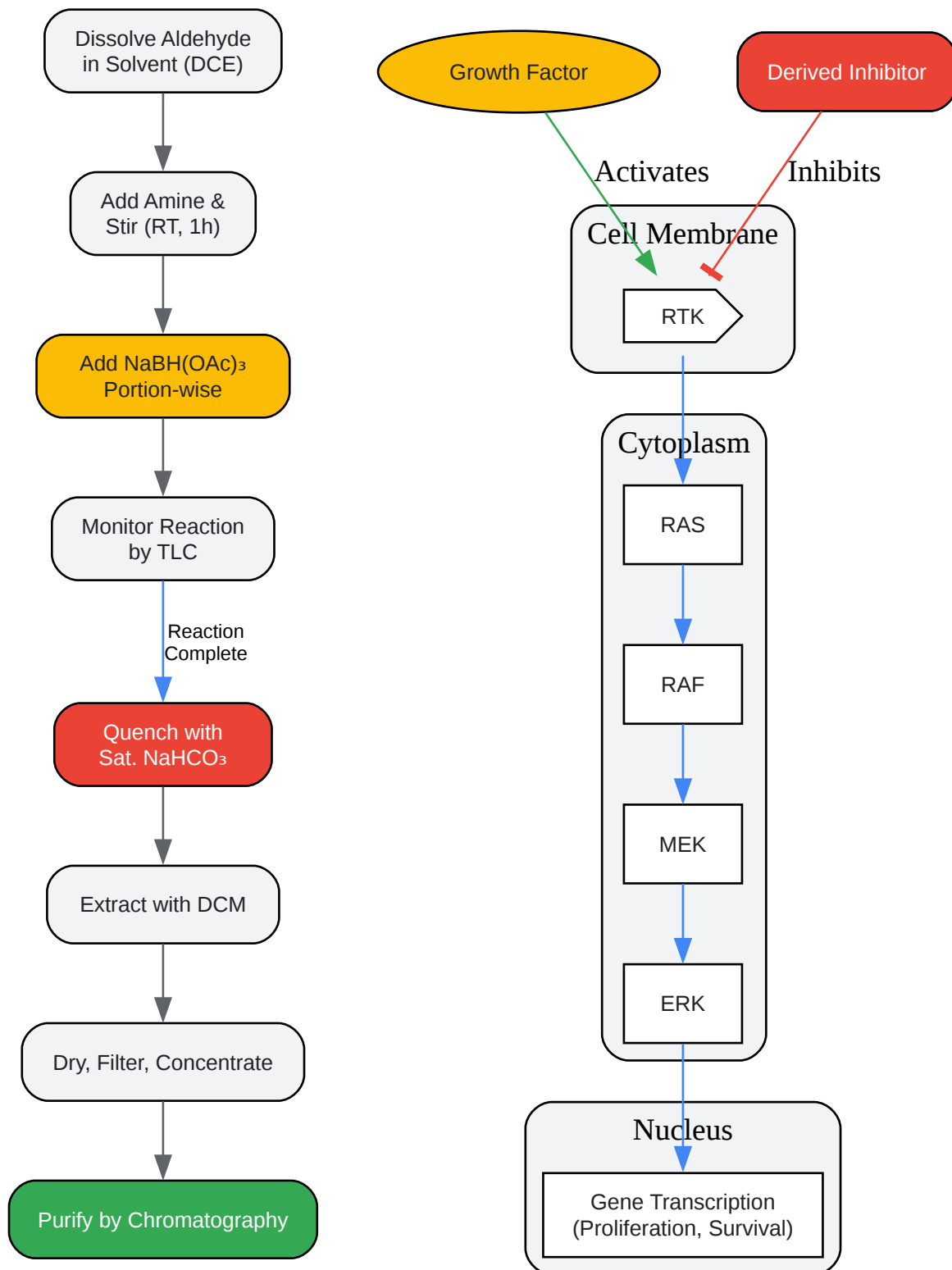
Sigma-Aldrich	Not specified	Discontinued	395-81-3	$C_7H_4FNO_3$	169.11	This specific product is listed as discontinued. [8]
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Note: Pricing and availability are subject to change and often require logging into the supplier's website for current information.

Logical Workflow for Supplier Selection

The process of selecting a chemical supplier involves several critical steps to ensure the procurement of high-quality materials that meet research and budgetary requirements.





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